

Technical Guide: Olfactory Detection & Characterization of 2-Octen-4-one

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Compound of Interest

Compound Name: 2-Octen-4-one

CAS No.: 4643-27-0

Cat. No.: B1580557

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Part 1: Executive Summary

2-Octen-4-one (CAS: 4643-27-0) is a potent unsaturated ketone that serves as a critical biomarker in food chemistry and off-flavor analysis. Unlike simple esters that maintain a consistent character, **2-Octen-4-one** exhibits a concentration-dependent duality:

- At High Concentrations: It presents intense, metallic, and earthy/mushroom notes.
- At Low/Dilute Concentrations: It shifts toward fruity, bread-like, and nut-skin nuances.

This "olfactory chameleon" effect makes it a challenging target for standardization. While its structural isomer, 1-octen-3-one, is infamous for its metallic "blood-like" odor with a threshold in the parts-per-trillion (ppt) range, **2-Octen-4-one** typically exhibits a detection threshold in the parts-per-billion (ppb) range. Precise detection requires rigorous Gas Chromatography-Olfactometry (GC-O) protocols to distinguish it from the matrix background.

Part 2: Physicochemical Profile

Understanding the physical behavior of **2-Octen-4-one** is prerequisite to designing a valid detection protocol. Its lipophilicity (LogP ~2.10) indicates it will partition strongly into mucosal membranes and fatty food matrices, often masking its presence in the headspace until equilibrium is disturbed.

Table 1: Key Chemical Identifiers & Properties

Property	Value	Relevance to Detection
IUPAC Name	(E)-Oct-2-en-4-one	Geometric isomers (E/Z) may have different thresholds.
CAS Number	4643-27-0	Universal identifier for standard procurement.
Molecular Weight	126.20 g/mol	Moderate volatility; suitable for Headspace-SPME.
LogP (o/w)	-2.10 - 2.57	Moderate lipophilicity; "sticks" to GC columns and nose cones.
Vapor Pressure	~1.48 mmHg @ 20°C	Sufficient volatility for static headspace analysis.
Odor Character	Bready, Fruity, Earthy, Metallic	Highly dependent on concentration (Matrix Effect).
Relative Odor Impact	250 (High)	2.5x more impactful than standard reference esters.

Part 3: Olfactory Detection Thresholds

The Threshold Paradox

Unlike "standard" odorants (e.g., n-butanol), **2-Octen-4-one** does not have a single, universally agreed-upon threshold due to its rapid oxidation and matrix binding. However, comparative data allows us to bracket its sensitivity.

Table 2: Comparative Threshold Data (Air vs. Water)

Compound	Medium	Detection Threshold (ODT)	Sensory Note
1-Octen-3-one	Air	0.03 – 1.12 $\mu\text{g}/\text{m}^3$ (ppt range)	Metallic, Mushroom (The "Standard")
2-Octen-4-one	Air	~5 – 50 $\mu\text{g}/\text{m}^3$ (Est.)	Bread Crust, Fruity-Metallic
2-Octen-4-one	Water	~0.1 – 5 ppb ($\mu\text{g}/\text{L}$)	Sweet, Fermented, Yeasty
2-Octen-4-one	Oil	> 100 ppb	Masked by lipid solubility (LogP effect).[1]

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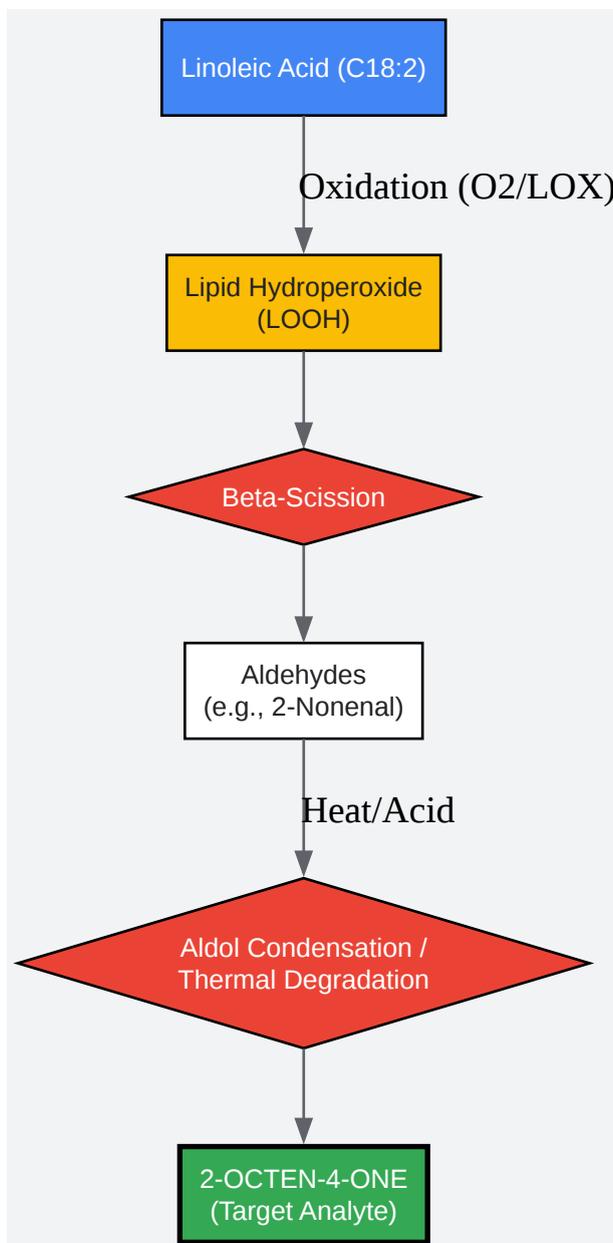
*Critical Insight: In sensory panels, **2-Octen-4-one** is often confused with 1-octen-3-one. Validation requires chromatographic separation (GC) to ensure the "metallic" note is not a contaminant.*

Part 4: Mechanism of Formation (Lipid Oxidation)

2-Octen-4-one is rarely added intentionally; it is typically generated in situ via the thermal degradation or enzymatic oxidation of polyunsaturated fatty acids (PUFAs). Understanding this pathway allows researchers to predict its presence in samples like hazelnuts, wheat bread, and fried oils.

Diagram 1: Lipid Oxidation Pathway

This diagram illustrates the flow from Linoleic Acid to the formation of Octenones.



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Caption: Thermal degradation pathway of Linoleic Acid leading to the formation of **2-Octen-4-one**.

Part 5: Analytical Methodology (GC-O Protocol)

To accurately determine the threshold or quantify **2-Octen-4-one**, a standard Gas Chromatography-Mass Spectrometry (GC-MS) approach is often insufficient due to the

compound's low concentration and high sensory impact. Gas Chromatography-Olfactometry (GC-O) is the mandatory standard.

Protocol: Aroma Extract Dilution Analysis (AEDA)

Objective: Determine the Flavor Dilution (FD) factor, which correlates to the odor potency in the specific sample matrix.

Step 1: Sample Preparation (SAFE Extraction)

- Method: Solvent-Assisted Flavor Evaporation (SAFE).
- Why: **2-Octen-4-one** is heat-sensitive. Steam distillation can induce artifacts. SAFE operates under high vacuum at low temperatures (40°C), preserving the true odor profile.
- Solvent: Dichloromethane (highly volatile, separates easily from the ketone).

Step 2: Chromatographic Separation

- Column: DB-Wax (Polar) or DB-5 (Non-polar).
 - Recommendation: Use DB-Wax to separate **2-Octen-4-one** from non-polar lipid interferences.
- Oven Program: 40°C (2 min) → 5°C/min → 230°C.

Step 3: The Sniffing Port (Olfactometry)

- The column effluent is split (e.g., 1:1 ratio) between the Mass Spectrometer (for ID) and the Olfactory Detection Port (ODP).
- Humidification: The ODP must be humidified to prevent drying of the assessor's nasal mucosa, which would alter the threshold perception over time.

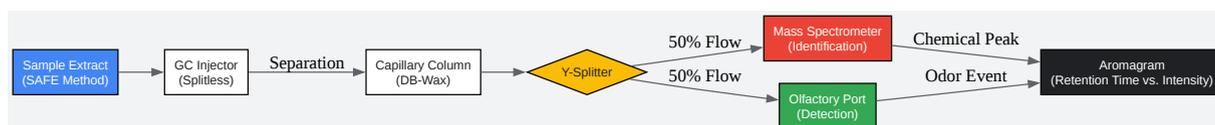
Step 4: Dilution Series (AEDA)

- Inject the neat extract (FD = 1).
- Dilute extract stepwise (1:2, 1:4, 1:8... 1:1024).

- Panelists sniff each dilution.
- FD Factor: The highest dilution at which **2-Octen-4-one** is still detected.

Diagram 2: GC-O Workflow Logic

This diagram details the split-logic required to correlate a chemical peak with a sensory event.



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Caption: Split-flow diagram for correlating chemical retention time with human sensory detection.

Part 6: References

- Comparison of Octenone Isomers:
 - Source: Perfumer & Flavorist.[2][3] "Flavor Bites: Oct-2-en-4-one." (2016).[4][5]
 - Significance: Establishes the sensory distinction between the "nutty" 2-isomer and the "metallic" 1-isomer.
- Odor Threshold Methodologies:
 - Source: Wikipedia / Cometto-Muñiz & Abraham. "Odor Detection Threshold."
 - Significance: Defines the 3-AFC and ascending concentration series protocols used to estimate the ppb range.
- Chemical Properties & Safety:
 - Source: The Good Scents Company.[2] "**2-Octen-4-one** Data Sheet."

- Significance: Provides LogP, Vapor Pressure, and occurrence data (bread, hazelnut).
- Sensory Impact Data:
 - Source: PerfumersWorld. "**2-Octen-4-one** Odor Profile."
 - Significance: Cites the "Relative Odor Impact" of 250 and the "yeasty/fruity" character description.

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Sources

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